

# Personal protective equipment for handling m-Chlorophenylbiguanide

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## Compound of Interest

Compound Name: *m*-Chlorophenylbiguanide

Cat. No.: B1675964

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## Essential Safety and Handling Guide for m-Chlorophenylbiguanide

This guide provides critical safety and logistical information for handling **m-Chlorophenylbiguanide** hydrochloride (CAS Number: 2113-05-5), a potent and selective 5-HT3 receptor agonist used in laboratory research.<sup>[1][2][3][4]</sup> Adherence to these procedures is essential for ensuring the safety of all laboratory personnel.

## Hazard Identification and Classification

**m-Chlorophenylbiguanide** hydrochloride is classified as a hazardous substance.<sup>[5]</sup> It is crucial to understand its potential effects to handle it safely.

GHS Hazard Statements:

- H315: Causes skin irritation.<sup>[5]</sup>
- H319: Causes serious eye irritation.<sup>[5]</sup>
- H335: May cause respiratory irritation.<sup>[5]</sup>

Signal Word: Warning<sup>[6]</sup>

Hazard Class	Category	Statement
Skin Irritation	2	Causes skin irritation.[5]
Eye Irritation	2A	Causes serious eye irritation. [5]
Specific target organ toxicity (single exposure)	3	May cause respiratory irritation.[5]

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **m-Chlorophenylbiguanide** to minimize exposure and ensure personal safety.

Protection Type	Equipment Specification	Guidelines and Remarks
Eye/Face Protection	Safety glasses with side-shields or goggles.	Must comply with European standard EN 166 or equivalent. [7]
Skin Protection	Chemical-resistant gloves (e.g., Viton™).	Gloves should be inspected before use and comply with standard BS EN 374:2003.[6] [8] Wash and dry hands thoroughly after handling.[8]
Protective, long-sleeved clothing.	Wear suitable protective clothing to prevent skin contact.[7][8]	
Respiratory Protection	Not required under normal use with adequate ventilation.	If dust is generated or ventilation is insufficient, use a NIOSH/MSHA or European Standard EN 136 approved respirator.[6][7]

## Operational Plans: Handling and Storage

Proper handling and storage are critical to maintaining the integrity of the compound and the safety of the laboratory environment.

#### Engineering Controls:

- Work in a well-ventilated area.[\[8\]](#)
- Use a chemical fume hood for all procedures.[\[8\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[6\]](#)[\[8\]](#)

#### Safe Handling Protocol:

- Preparation: Before handling, ensure all required PPE is correctly worn.
- Avoid Contamination: Keep away from foodstuffs, beverages, and feed.[\[5\]](#) Do not eat, drink, or smoke in the handling area.[\[6\]](#)
- Minimize Exposure: Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[5\]](#)[\[6\]](#) Prevent contact with eyes, skin, and clothing.[\[6\]](#)[\[8\]](#) Avoid prolonged or repeated exposure.[\[5\]](#)[\[8\]](#)
- Hygiene: Immediately remove all soiled and contaminated clothing.[\[5\]](#) Wash hands before breaks and at the end of work.[\[5\]](#)

#### Storage Conditions:

- Store in a dry, cool, and well-ventilated place.[\[6\]](#)[\[7\]](#)
- Keep the container tightly closed.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- The product may be air-sensitive; store under an inert atmosphere.[\[7\]](#)
- For specific storage temperature conditions, refer to the manufacturer's certificate of analysis.[\[6\]](#)

## Emergency and First Aid Procedures

Immediate and appropriate first aid is crucial in the event of an exposure.

Exposure Type	First Aid Measures
Inhalation	Move the person to fresh air and monitor their breathing. If breathing is difficult, administer oxygen. If breathing stops, provide artificial respiration. Seek medical attention.[8]
Skin Contact	Immediately wash the affected skin with plenty of soap and water for at least 15 minutes.[6][8] Remove contaminated clothing and wash it before reuse.[6][8] If skin irritation persists, seek medical advice.[6]
Eye Contact	Immediately flush the eyes with copious amounts of water for at least 15 minutes, also under the eyelids.[6][8] Remove contact lenses if present and easy to do.[6] Continue rinsing. If eye irritation persists, seek medical attention.[6]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a doctor for medical advice.[6]

## Disposal Plan

**m-Chlorophenylbiguanide** and its containers must be disposed of as hazardous waste in accordance with official regulations.

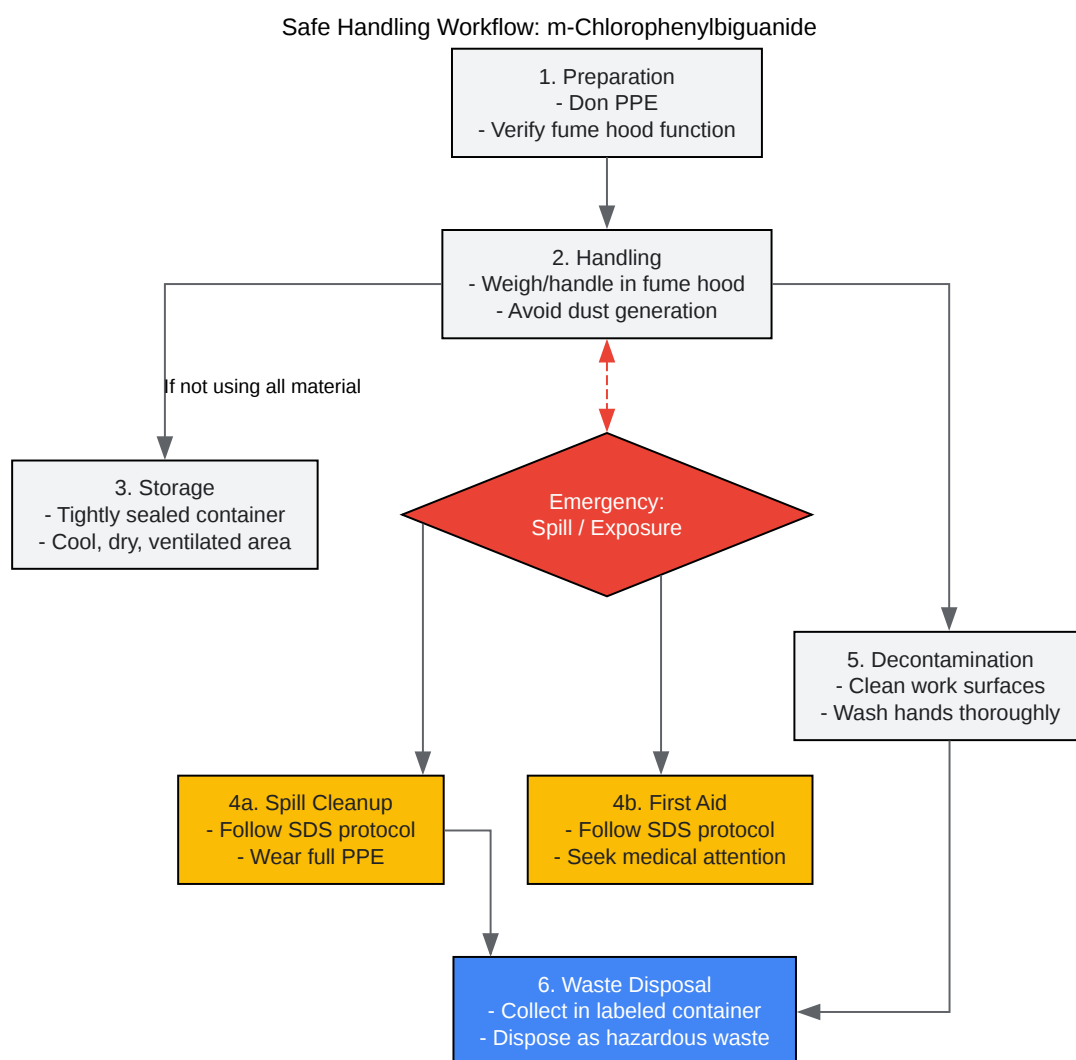
Disposal Guidelines:

- Do not dispose of together with household garbage.[5]
- Do not allow the product to reach the sewage system or ground water.[5]
- Dispose of contents and containers at an approved waste disposal plant.[6][7]

- Uncleaned packaging must also be disposed of according to official regulations.<sup>[5]</sup>

## Procedural Workflow for Safe Handling

The following diagram illustrates the essential steps for the safe handling of **m-Chlorophenylbiguanide**, from initial preparation to final disposal.



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Caption: Safe handling workflow for **m-Chlorophenylbiguanide**.

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